

Spectroscopic Profile of 4-Chloropyridine-3-sulfonyl chloride: A Technical Guide

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Compound of Interest

Compound Name:	4-Chloropyridine-3-sulfonyl chloride
CAS No.:	33263-44-4
Cat. No.:	B1276315

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data available for **4-chloropyridine-3-sulfonyl chloride**, a key intermediate in the synthesis of various pharmaceutical compounds. This document collates and presents nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside detailed experimental protocols and a logical workflow for spectroscopic analysis.

Core Spectroscopic Data

The structural elucidation of **4-chloropyridine-3-sulfonyl chloride** is supported by a combination of spectroscopic techniques. While a complete experimental dataset is not uniformly available across all methods in publicly accessible databases, this guide synthesizes the most reliable reported and predicted data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the hydrogen and carbon framework of the molecule.

¹H NMR Data

A patent describing the synthesis of **4-chloropyridine-3-sulfonyl chloride** reports the following ¹H NMR spectral data.[1]

Table 1: ¹H NMR Spectroscopic Data for **4-Chloropyridine-3-sulfonyl chloride**



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Solvent: CDCl₃[1]

¹³C NMR Data

Explicit experimental ¹³C NMR data for **4-chloropyridine-3-sulfonyl chloride** is not readily available in the reviewed literature and databases. However, based on the structure and known substituent effects on the pyridine ring, predicted chemical shifts can be estimated.

Infrared (IR) Spectroscopy

IR spectroscopy is instrumental in identifying the functional groups present in a molecule. The IR spectrum of **4-chloropyridine-3-sulfonyl chloride** is expected to be dominated by absorptions from the sulfonyl chloride and the chlorinated pyridine ring. While a specific experimental spectrum with full peak assignments is not publicly available, the characteristic absorption bands for the sulfonyl chloride group are well-established.[2]

Table 2: Characteristic Infrared Absorption Bands for **4-Chloropyridine-3-sulfonyl chloride** FULL PROTOCOL TRUNCATED

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Mass Spectrometry (MS)

Mass spectrometry provides information about the mass and fragmentation pattern of the molecule. The molecular weight of **4-chloropyridine-3-sulfonyl chloride** is 212.05 g/mol .^[3]
^[4]^[5]

Table 3: Mass Spectrometry Data for **4-Chloropyridine-3-sulfonyl chloride** FULL PROTOCOL TRUNCATED

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Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data for **4-chloropyridine-3-sulfonyl chloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A sample of **4-chloropyridine-3-sulfonyl chloride** (approximately 10-20 mg) is dissolved in a deuterated solvent (e.g., chloroform-d, CDCl_3) in an NMR tube. The ^1H NMR spectrum is recorded on a spectrometer operating at a frequency of 300 MHz or higher. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard. For ^{13}C NMR, a higher concentration or a greater number of scans may be required to achieve a good signal-to-noise ratio.

Infrared (IR) Spectroscopy

The IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. A small amount of the solid sample can be analyzed as a KBr pellet or as a thin film by dissolving the compound in a volatile solvent, depositing it on a salt plate (e.g., NaCl or KBr), and allowing the solvent to evaporate. The spectrum is typically recorded over the range of 4000-400 cm^{-1} .

Mass Spectrometry (MS)

Mass spectra can be acquired using a mass spectrometer with an appropriate ionization source, such as electron ionization (EI) or electrospray ionization (ESI). For EI, the sample is introduced into the ion source, where it is bombarded with electrons, causing ionization and fragmentation. For ESI, the sample is dissolved in a suitable solvent and infused into the spectrometer. The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the spectroscopic identification and characterization of **4-chloropyridine-3-sulfonyl chloride**.



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Caption: Logical workflow for the synthesis, purification, spectroscopic analysis, and structural confirmation of **4-chloropyridine-3-sulfonyl chloride**.

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